

# 4-Iodophenylacetonitrile melting point and boiling point

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## Compound of Interest

Compound Name: 4-Iodophenylacetonitrile

Cat. No.: B1295457

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An In-depth Technical Guide to the Physicochemical Properties of **4-Iodophenylacetonitrile**

This guide provides a comprehensive overview of the melting and boiling points of **4-Iodophenylacetonitrile**, targeted towards researchers, scientists, and professionals in drug development. It includes key physical data, detailed experimental protocols for property determination, and a workflow visualization to aid in laboratory procedures.

## Physicochemical Data of 4-Iodophenylacetonitrile

**4-Iodophenylacetonitrile**, also known as 4-Iodobenzyl cyanide, is a solid organic compound with the chemical formula  $\text{IC}_6\text{H}_4\text{CH}_2\text{CN}$ . The quantitative data regarding its melting and boiling points are summarized below.

Property	Value	Conditions
Melting Point	52-57 °C	Atmospheric Pressure
Boiling Point	152 °C	3 mmHg

Note: The melting point is often reported as a range, which can indicate the purity of the substance. A narrow range typically signifies higher purity.<sup>[1]</sup>

# Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds.<sup>[2]</sup><sup>[3]</sup> Standard laboratory procedures are detailed below.

## Melting Point Determination

The melting point of an organic solid is the temperature at which it transitions from a solid to a liquid state.<sup>[3]</sup> This property is a key indicator of purity; pure crystalline compounds exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress the melting point and broaden the range.<sup>[1]</sup> The capillary tube method, using either a Thiele tube or a melting point apparatus, is a common and reliable technique.<sup>[1]</sup>

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **4-Iodophenylacetonitrile** (finely powdered)
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- **Sample Preparation:** A small amount of the **4-Iodophenylacetonitrile** sample is finely crushed into a powder. The open end of a capillary tube is pushed into the powder. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.<sup>[4]</sup>
- **Apparatus Setup:**
  - **Melting Point Apparatus:** The capillary tube is inserted into the designated slot in the heating block of the apparatus. A thermometer is placed in its well to monitor the

temperature of the block.

- Thiele Tube: The capillary tube is attached to a thermometer, often with a rubber band, ensuring the sample is level with the thermometer bulb.<sup>[1]</sup> This assembly is then suspended in the oil within the Thiele tube. The rubber band must remain above the oil level to prevent it from melting.<sup>[1]</sup>
- Heating: The apparatus is heated gently. The heating rate should be slow, particularly as the temperature approaches the expected melting point of the sample (approximately 1-2°C per minute is recommended for accuracy).<sup>[1]</sup> In a Thiele tube, the side arm is heated to create convection currents that ensure uniform temperature distribution.<sup>[1]</sup>
- Observation and Measurement: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the range.<sup>[3]</sup>

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[5][6]</sup> Since this property is dependent on pressure, it is crucial to record the barometric pressure during the measurement.<sup>[5]</sup>

Apparatus and Materials:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube, aluminum block)
- Sample of the liquid compound

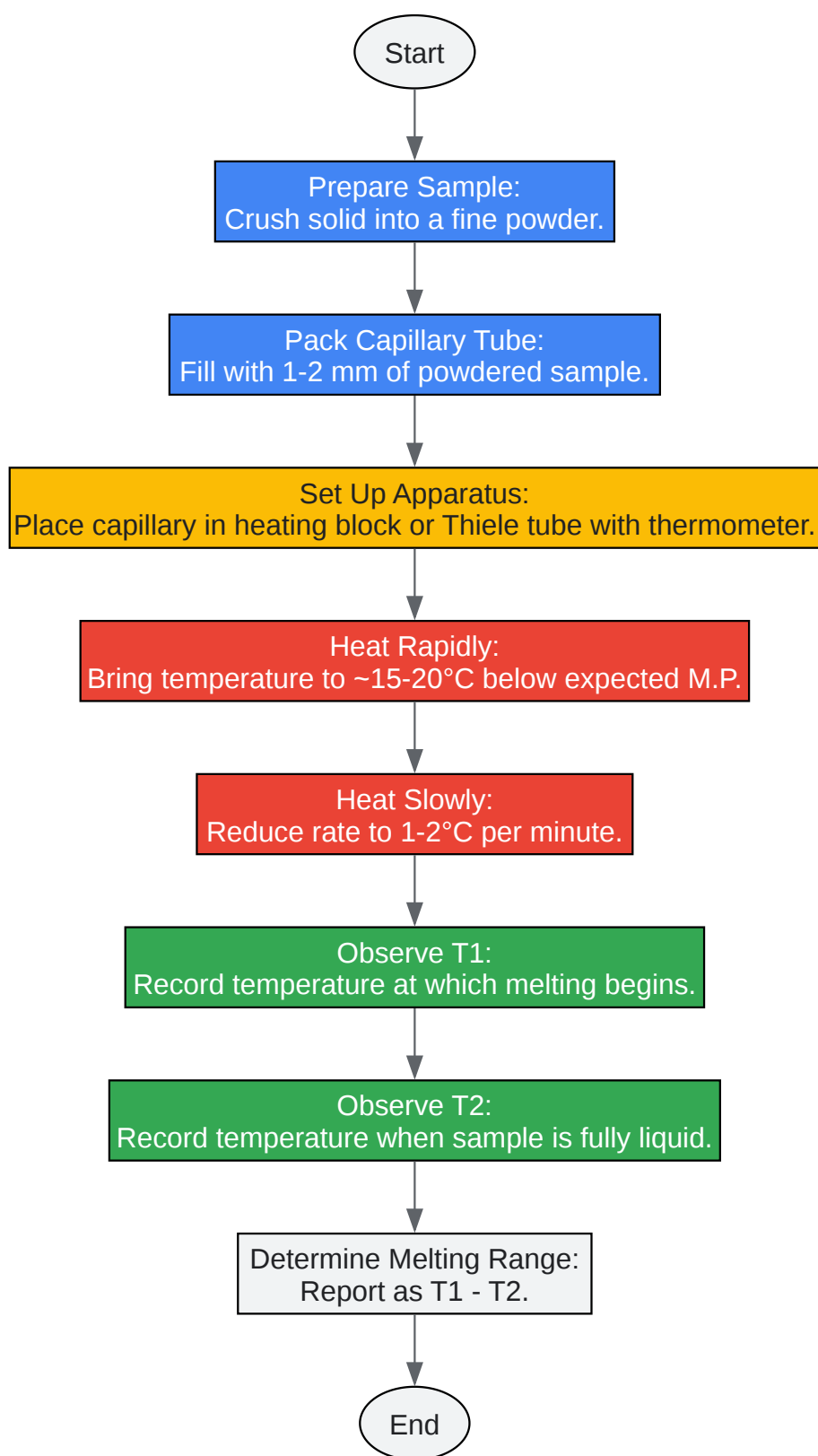
Procedure:

- Sample Preparation: A small amount of the liquid is placed into the fusion tube.<sup>[2][7]</sup>

- **Apparatus Setup:** A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid in the fusion tube.<sup>[7][8]</sup> The fusion tube is then attached to a thermometer, and the assembly is placed in the heating apparatus.
- **Heating:** The setup is heated slowly and uniformly.<sup>[7]</sup> As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out.
- **Observation and Measurement:** As the temperature approaches the boiling point, the rate of bubbling will increase. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.<sup>[7]</sup> The temperature is noted at this point.

## Visualized Experimental Workflow

To further clarify the experimental process, the following diagram illustrates the logical workflow for determining the melting point of **4-Iodophenylacetonitrile** using the capillary method.



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Caption: Workflow for Melting Point Determination.

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